

Application Note: Formulation Dynamics and Solubility Profiling of OSU-Hydrochloride

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Compound of Interest

Compound Name: OSU-6162 hydrochloride

Cat. No.: B1260203

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Executive Summary

OSU-6162 hydrochloride ((3S)-3-[3-(methylsulfonyl)phenyl]-1-propylpiperidine hydrochloride) is a highly selective dopamine stabilizer and Sigma-1 (Sigma1R) ligand utilized extensively in neuropharmacological research[1]. By modulating dopaminergic signaling without inducing hypolocomotion, it serves as a critical compound in models of addiction, psychosis, and neurodegeneration[2].

The transition from in vitro assays to in vivo animal models often presents a pharmacokinetic bottleneck: maintaining compound solubility in physiological environments. This guide provides a comprehensive, self-validating framework for formulating **OSU-6162 hydrochloride** in saline and complex co-solvents, ensuring maximum bioavailability and experimental reproducibility.

Physicochemical Properties & Quantitative Solubility Profile

The hydrochloride salt form of OSU-6162 inherently enhances the aqueous solubility of its piperidine core, making it highly compatible with biological systems. However, concentration limits and storage temperatures strictly dictate the choice of solvent.

Table 1: Solubility and Formulation Matrix

Solvent / System	Max Concentration	Sonication Required?	Primary Application Context
Water	31.79 mg/mL (100 mM)	Yes (for max conc.)	In vitro assays, short-term stock solutions[2][4]
DMSO	50.00 mg/mL (177.68 mM)	Yes	Long-term cryogenic storage (-80°C)
0.9% Saline (NaCl)	~5.00 mg/mL	No	Direct in vivo administration (low doses)[6]
Complex Co-Solvent*	2.50 mg/mL (8.88 mM)	Yes	In vivo administration (hydrophobic rescue)[5][7]

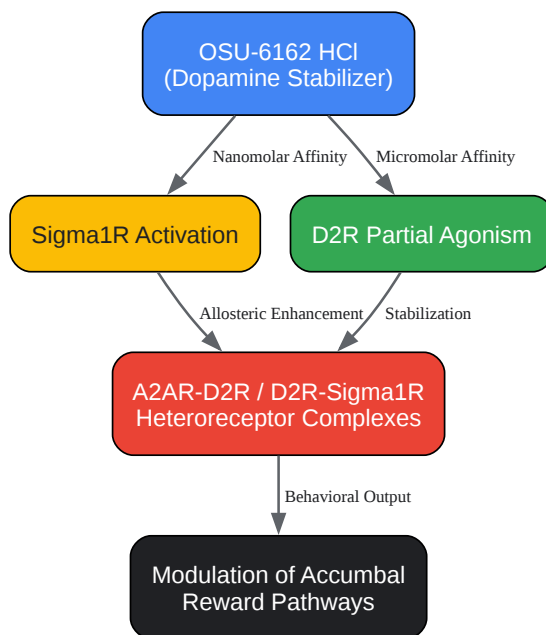
*Standard Co-Solvent Ratio: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline[5].

Mechanistic Insights: The Causality of Solvent Selection

As a researcher, selecting the correct vehicle is as critical as the API itself. The rationale behind these formulations relies on fundamental thermodynamic principles and receptor pharmacology:

- Why Saline for Low Doses?** For standard behavioral assays (e.g., 0.1 to 5 mg/kg dosing), OSU-6162 HCl readily dissolves in sterile 0.9% NaCl[1]. The counterion of the API matches the physiological chloride in the saline, preventing the common-ion effect from inducing precipitation at low concentrations.

- **Why the Co-Solvent Cascade?** When experimental designs require higher concentration bolus doses, the compound may exhibit transient precipitate in aqueous media. The sequential addition of DMSO (primary solubilizer to disrupt crystal lattice energy), PEG300 (viscosity modifier to prevent nucleation), Tween-80 (surfactant to form protective micelles), and Saline (isotonic diluent) ensures a thermodynamically stable, clear solution[5][7].
- **Pharmacological Constraints:** OSU-6162 modulates Sigma1R and D2R heteroreceptor complexes[1][6]. Because high concentrations of organic solvents can alter membrane fluidity and inadvertently alter receptor behavior, maintaining DMSO at $\leq 10\%$ in the final in vivo formulation is critical to prevent induced neurotoxicity.



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Pharmacological modulation of D2R and Sigma1R heteroreceptor complexes by OSU-6162.

Experimental Protocols: Self-Validating Systems

To ensure scientific integrity, every protocol below incorporates a self-validating feedback loop. If the solution fails a visual or chemical checkpoint, the process can be paused and corrected.

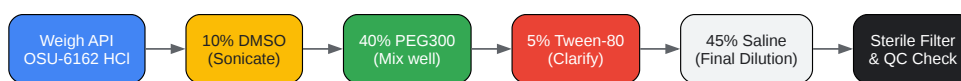
Protocol A: Direct Saline Dissolution (For <5 mg/mL In Vivo Dosing)

Ideal for subcutaneous (s.c.) or intraperitoneal (i.p.) injections of 0.1 - 2.5 mg/kg[1][6].

- **Weighing:** Accurately weigh the required mass of **OSU-6162 hydrochloride** powder.
- **Solvent Addition:** Add sterile 0.9% NaCl (Saline) directly to the vial to reach the target concentration.
- **Agitation:** Vortex the solution for 60 seconds.
- **Validation Checkpoint 1 (Clarity):** Hold the vial against a dark background. The solution must be 100% transparent. If micro-particles are visible, sonicate the vial at room temperature for 5–10 minutes.
- **Administration:** Administer to the animal model (e.g., 0.1 ml/kg volume)[1]. Prepare fresh daily; do not freeze aqueous saline formulations to avoid degradation.

Protocol B: Complex Co-Solvent Formulation (For High-Dose Hydrophobic Rescue)

Use this method when preparing concentrations up to 2.5 mg/mL from a highly concentrated DMSO stock[5][7]. Crucial: Solvents must be added sequentially. Deviating from this order will cause irreversible solvent shock and precipitation.



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Sequential co-solvent formulation workflow for OSU-6162 HCl.

Step-by-Step Methodology:

- Primary Solubilization: Add 10% (v/v) DMSO to the dry OSU-6162 HCl powder. Vortex and sonicate until completely dissolved. Validation: The solution is clear, yellowish/colorless liquid with no particulate matter.
- Viscosity Modification: Add 40% (v/v) PEG300. Vortex thoroughly. The PEG300 coats the solvated API molecules, preventing them from aggregating.
- Micelle Formation: Add 5% (v/v) Tween-80. Vortex gently to avoid excessive foaming.
- Aqueous Dilution: Dropwise, add 45% (v/v) 0.9% Saline while continuously swirling the vial.
- Validation Checkpoint 2 (Tyndall Effect): Shine a laser pointer through the vial. A solid, uninterrupted beam indicates micro-emulsion failure (precipitation); a successful, thermodynamically stable formulation shows a clear passage.
- Sterilization: Pass the final solution through a 0.22 μm PTFE syringe filter prior to in vivo administration.

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